

The Discovery and Development of (Asp)2-Rhodamine 110: A Technical Guide

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Compound of Interest

Compound Name: (Asp)2-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

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Introduction

(Asp)2-Rhodamine 110 is a highly sensitive and specific fluorogenic substrate developed for the detection of caspase activity, particularly caspase-3, a key executioner enzyme in the apoptotic pathway. This in-depth technical guide provides a comprehensive overview of its discovery, mechanism of action, key experimental protocols, and data, serving as a vital resource for researchers in the fields of apoptosis, cancer biology, and drug discovery.

The core of **(Asp)2-Rhodamine 110**'s functionality lies in its design as a pro-fluorophore. In its native state, the molecule is non-fluorescent. However, upon enzymatic cleavage by caspases, it releases the highly fluorescent Rhodamine 110, enabling the sensitive quantification of enzyme activity. Its symmetric design, featuring two aspartic acid residues, enhances its specificity for caspases, which recognize and cleave after aspartate residues in their target substrates.

Physicochemical Properties and Spectral Data

A thorough understanding of the physicochemical and spectral properties of **(Asp)2-Rhodamine 110** and its fluorescent product, Rhodamine 110, is critical for its effective application in experimental settings.

Property	(Asp)2-Rhodamine 110 (Trifluoroacetic acid salt)	Rhodamine 110
Molecular Formula	C32H26F6N4O13[1]	C20H15ClN2O3[2]
Molecular Weight	788.57 g/mol [1]	366.80 g/mol [2]
Excitation Wavelength (λ_{ex})	N/A (non-fluorescent)	~496-500 nm[3][4]
Emission Wavelength (λ_{em})	N/A (non-fluorescent)	~520-522 nm[3][4]
Extinction Coefficient (ϵ)	Not applicable	~80,000 cm ⁻¹ M ⁻¹ [3][5]
Quantum Yield (Φ)	Not applicable	0.091[6] - 0.9[7] (value can vary based on solvent and measurement conditions)
Solubility	Soluble in DMSO	Soluble in DMSO[4]
Appearance	Off-white solid[8]	Orange-red solid[4]

Mechanism of Action: A Two-Step Cleavage Process

(Asp)2-Rhodamine 110 is a bisamide substrate, meaning two peptide moieties are attached to the amino groups of the Rhodamine 110 core. This configuration effectively quenches the fluorescence of the rhodamine molecule. The activation of fluorescence is a two-step process initiated by caspase-3 (or other DEVD-specific caspases like caspase-7).

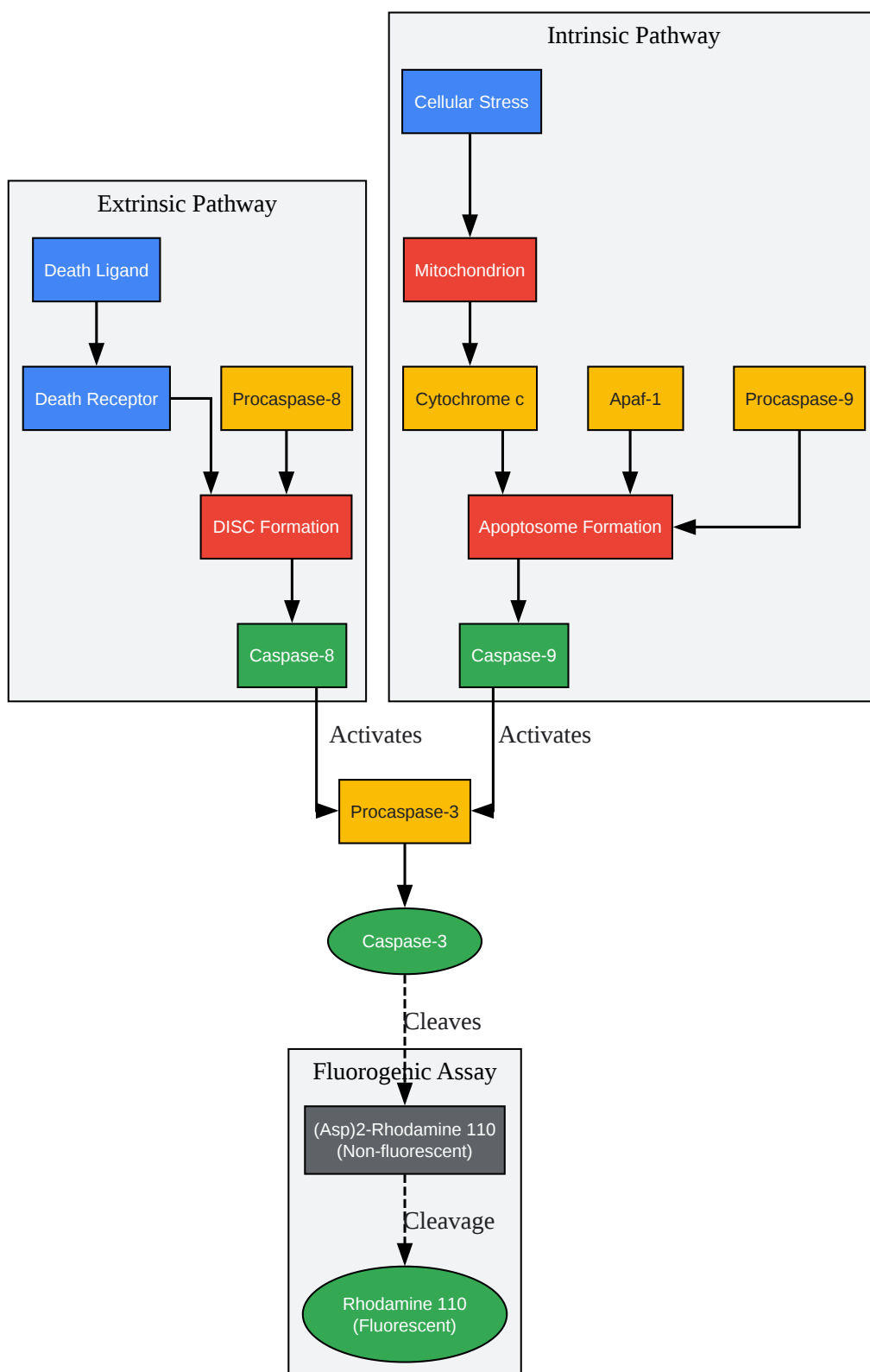
- **First Cleavage:** A caspase enzyme cleaves one of the aspartic acid-rhodamine amide bonds. This initial cleavage event results in the formation of a mono-aspartyl Rhodamine 110 intermediate. This intermediate is fluorescent, but its fluorescence intensity is significantly lower than that of the fully liberated Rhodamine 110.
- **Second Cleavage:** The second aspartic acid-rhodamine amide bond is then cleaved by another caspase molecule, releasing the free Rhodamine 110. This final product is highly

fluorescent, exhibiting a substantial increase in signal intensity compared to the mono-amide intermediate.

This sequential cleavage mechanism allows for signal amplification and provides a sensitive measure of caspase activity.

Signaling Pathway: Caspase-3 Activation

The utility of **(Asp)2-Rhodamine 110** as a reporter molecule is intrinsically linked to the biological pathways that lead to the activation of caspase-3. Caspase-3 is a key executioner caspase that, once activated, cleaves a multitude of cellular substrates, leading to the characteristic morphological and biochemical hallmarks of apoptosis. Its activation can be initiated through two primary pathways: the intrinsic and the extrinsic pathways.



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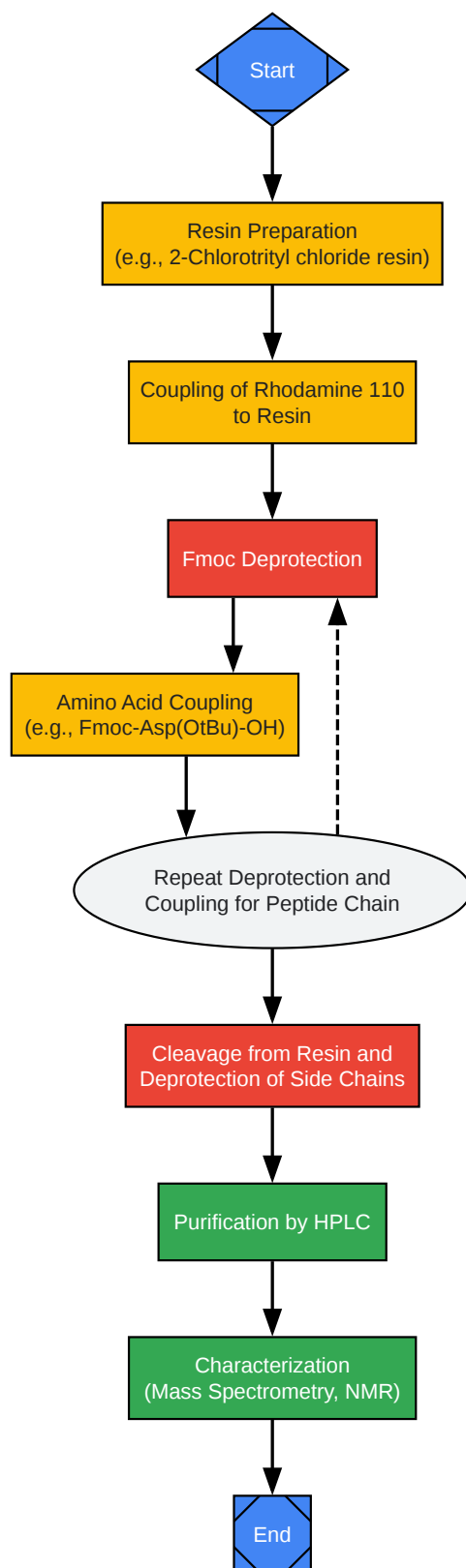
Caption: Caspase-3 activation via extrinsic and intrinsic pathways.

Experimental Protocols

While a specific synthesis protocol for **(Asp)2-Rhodamine 110** is not readily available in the public domain, a general methodology for the synthesis of similar peptide-rhodamine 110 conjugates involves solid-phase peptide synthesis (SPPS). This technique allows for the sequential addition of amino acids to a resin support, followed by coupling to the rhodamine 110 core.

General Solid-Phase Synthesis of Rhodamine 110-Peptide Conjugates

This protocol is adapted from methods for synthesizing similar fluorogenic substrates and provides a general workflow.



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Caption: General workflow for solid-phase synthesis of peptide-Rhodamine 110 conjugates.

Materials and Reagents:

- 2-Chlorotrityl chloride resin
- Rhodamine 110
- Fmoc-protected amino acids (e.g., Fmoc-Asp(OtBu)-OH)
- Coupling reagents (e.g., HBTU, HOBt, DIPEA)
- Deprotection solution (e.g., 20% piperidine in DMF)
- Cleavage cocktail (e.g., TFA/TIS/H₂O)
- Solvents: Dichloromethane (DCM), Dimethylformamide (DMF), Diethyl ether
- High-Performance Liquid Chromatography (HPLC) system for purification

Procedure:

- Resin Swelling: Swell the 2-chlorotrityl chloride resin in DCM.
- Rhodamine 110 Immobilization: React the swollen resin with Rhodamine 110 in the presence of a base like DIPEA.
- Fmoc Deprotection: Remove the Fmoc protecting group from the first amino acid to be coupled using a solution of 20% piperidine in DMF.
- Amino Acid Coupling: Activate the carboxyl group of the Fmoc-protected amino acid (e.g., Fmoc-Asp(OtBu)-OH) using coupling reagents and add it to the resin. Allow the reaction to proceed to completion.
- Chain Elongation: Repeat the deprotection and coupling steps for each subsequent amino acid in the desired peptide sequence.
- Cleavage and Deprotection: Once the peptide synthesis is complete, cleave the conjugate from the resin and remove the side-chain protecting groups using a cleavage cocktail (e.g., a mixture of trifluoroacetic acid, triisopropylsilane, and water).

- Purification: Purify the crude product using reverse-phase HPLC.
- Characterization: Confirm the identity and purity of the final product using mass spectrometry and NMR spectroscopy.

Caspase-3 Activity Assay Protocol

This protocol is adapted from commercially available kits for the Z-DEVD-R110 substrate and can be used as a starting point for assays with **(Asp)2-Rhodamine 110**.

Materials and Reagents:

- **(Asp)2-Rhodamine 110** substrate
- Cell lysis buffer
- Assay buffer (e.g., HEPES or PIPES-based buffer containing DTT and EDTA)
- Recombinant active caspase-3 (for standard curve)
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare Cell Lysates:
 - Culture cells to the desired density and induce apoptosis using the desired stimulus.
 - Harvest the cells and wash with ice-cold PBS.
 - Lyse the cells using a suitable lysis buffer on ice.
 - Centrifuge the lysate to pellet cellular debris and collect the supernatant.
 - Determine the protein concentration of the lysate.
- Set up the Assay:

- Prepare a standard curve using a known concentration of active recombinant caspase-3.
- In a 96-well black microplate, add the cell lysate (containing a specific amount of protein) to each well.
- Include appropriate controls: a negative control (lysate from non-apoptotic cells), a blank (buffer only), and a positive control (recombinant caspase-3).
- Initiate the Reaction:
 - Prepare a working solution of the **(Asp)2-Rhodamine 110** substrate in the assay buffer.
 - Add the substrate solution to each well to initiate the enzymatic reaction.
- Incubation and Measurement:
 - Incubate the plate at 37°C, protected from light. The incubation time will depend on the level of caspase activity and should be optimized.
 - Measure the fluorescence intensity at regular intervals using a fluorescence microplate reader with excitation at ~496 nm and emission at ~520 nm.
- Data Analysis:
 - Subtract the background fluorescence (from the blank wells) from all readings.
 - Plot the fluorescence intensity versus time to determine the reaction rate.
 - Use the standard curve to quantify the amount of active caspase-3 in the cell lysates.

Conclusion

(Asp)2-Rhodamine 110 is a powerful tool for the sensitive and specific detection of caspase-3 activity. Its two-step cleavage mechanism provides a robust and amplified fluorescent signal, making it suitable for a wide range of applications in apoptosis research and drug discovery. This technical guide provides researchers with the fundamental knowledge and experimental frameworks necessary to effectively utilize this valuable fluorogenic substrate in their studies. While specific synthesis and kinetic data may require further empirical determination, the

information presented here, based on analogous compounds and established methodologies, offers a solid foundation for the successful implementation of **(Asp)2-Rhodamine 110** in the laboratory.

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